

An In-depth Technical Guide to Solvent Blue 59

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Compound of Interest

Compound Name: Solvent blue 59

Cat. No.: B1217624

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This technical guide provides a comprehensive overview of the chemical and physical properties of **Solvent Blue 59**, including its molecular weight and formula. It details experimental protocols for its synthesis, analysis, and a potential application in histological staining.

Core Chemical and Physical Properties

Solvent Blue 59, also known by synonyms such as 1,4-Bis(ethylamino)-9,10-anthraquinone, Atlasol Blue 2N, and Sudan Blue, is a synthetic anthraquinone-based dye.^{[1][2]} It is utilized in a variety of industrial and research applications, including the coloring of plastics, coatings, and printing inks, and as a stain in histology.^{[2][3]}

Quantitative Data Summary

The key quantitative properties of **Solvent Blue 59** are summarized in the table below for easy reference and comparison.

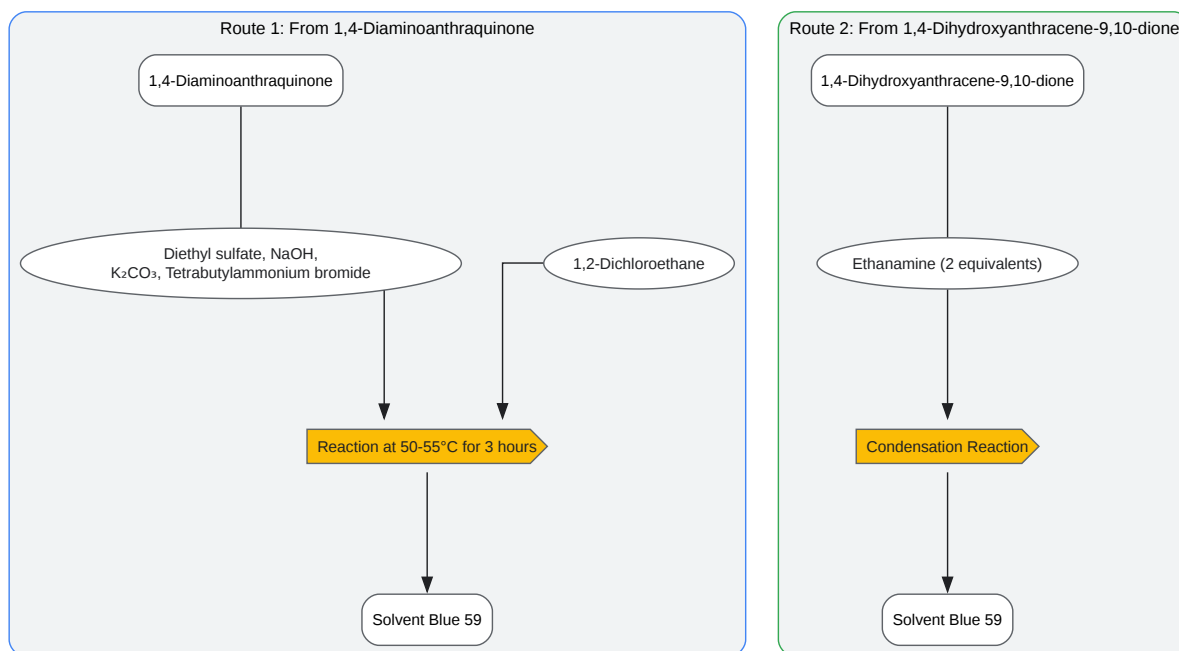
Property	Value	Source(s)
Molecular Formula	C ₁₈ H ₁₈ N ₂ O ₂	--INVALID-LINK--
Molecular Weight	294.35 g/mol	--INVALID-LINK--
CAS Number	6994-46-3	--INVALID-LINK--
Appearance	Blue to maroon powder	--INVALID-LINK--
Melting Point	215 - 217 °C	--INVALID-LINK--
UV-Vis Absorbance Peak	252 nm	--INVALID-LINK--
Solubility in Acetone (20°C)	15 g/L	--INVALID-LINK--
Solubility in Butyl Acetate (20°C)	30 g/L	--INVALID-LINK--
Solubility in Methylbenzene (20°C)	86.30 g/L	--INVALID-LINK--
Solubility in Dichloromethane (20°C)	171.30 g/L	--INVALID-LINK--
Solubility in Ethyl Alcohol (20°C)	5 g/L	--INVALID-LINK--

Experimental Protocols

This section provides detailed methodologies for the synthesis, quality control analysis, and a potential histological application of **Solvent Blue 59**.

Synthesis of Solvent Blue 59

Two primary methods for the synthesis of **Solvent Blue 59** have been described. A generalized workflow for these synthetic routes is depicted in the diagram below.



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Caption: Synthesis pathways for **Solvent Blue 59**.

Detailed Protocol for Synthesis from 1,4-Diaminoanthraquinone:

This protocol is based on a described method for the synthesis of "Sudan blue," a synonym for **Solvent Blue 59**.^[4]

- **Reaction Setup:** In a reaction vessel equipped with a stirrer and a condenser, dissolve 1,4-diaminoanthraquinone in 1,2-dichloroethane.
- **Addition of Reagents:** To the solution, add diethyl sulfate, sodium hydroxide (NaOH), potassium carbonate (K_2CO_3), and a phase-transfer catalyst such as tetrabutylammonium bromide.
- **Reaction Conditions:** Heat the reaction mixture to a temperature of 50-55°C and maintain this temperature with continuous stirring for 3 hours.
- **Work-up and Isolation:** After the reaction is complete, cool the mixture to room temperature. The product can be isolated by filtration and purified by recrystallization from a suitable solvent, such as ethanol. A yield of approximately 85% has been reported for this method.^[4]

Quality Control: High-Performance Liquid Chromatography (HPLC)

The purity of **Solvent Blue 59** can be assessed using reverse-phase HPLC. The following protocol is adapted from established methods for the analysis of Sudan dyes.^{[5][6][7][8][9]}

Instrumentation and Conditions:

- **HPLC System:** A standard HPLC system with a C18 column (e.g., 150 x 4.6 mm, 5 μ m particle size) is suitable.
- **Mobile Phase:** An isocratic mobile phase of methanol and water or a gradient of acetonitrile and water can be used. A simple isocratic method may consist of a methanol:water mixture.
- **Flow Rate:** A typical flow rate is 1.0 mL/min.
- **Detection:** A UV-Vis detector set at a wavelength between 488 nm and 520 nm is recommended for detecting the colored dye.
- **Sample Preparation:** Prepare a stock solution of **Solvent Blue 59** in a suitable solvent such as methanol or ethyl acetate. Further dilute the stock solution with the mobile phase to create working standards and the sample for injection.

Procedure:

- **System Equilibration:** Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- **Standard Injection:** Inject a known concentration of the **Solvent Blue 59** standard to determine its retention time and peak area.
- **Sample Injection:** Inject the prepared sample of the synthesized **Solvent Blue 59**.
- **Data Analysis:** Compare the chromatogram of the sample to that of the standard. The purity can be determined by the relative area of the main peak.

Application in Histology: Staining of Lipids

Solvent Blue 59, as a Sudan dye, can be used for the staining of lipids in frozen tissue sections. The following is a generalized protocol adapted from methods for other Sudan dyes like Sudan Black B and Sudan IV.[\[10\]](#)[\[11\]](#)[\[12\]](#)

Materials:

- Frozen tissue sections (10-15 μm thick) on glass slides.
- 10% formalin solution.
- Propylene glycol.
- Staining solution: A saturated solution of **Solvent Blue 59** in propylene glycol.
- 85% propylene glycol solution.
- Aqueous mounting medium (e.g., glycerin jelly).

Procedure:

- **Fixation:** Fix the frozen sections in 10% formalin for 5-10 minutes.
- **Washing:** Rinse the slides thoroughly with distilled water.

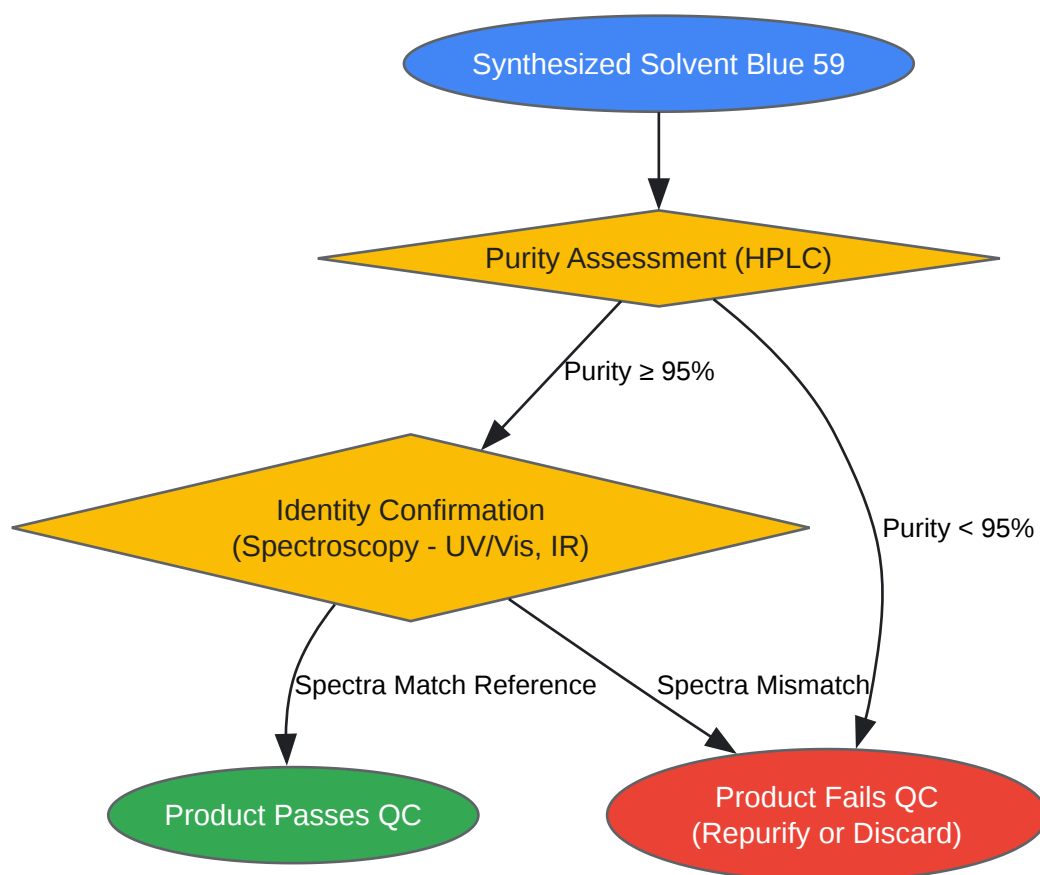
- Dehydration: Place the slides in 100% propylene glycol for 5 minutes to remove water.
- Staining: Transfer the slides to the pre-heated (60°C) **Solvent Blue 59** staining solution and incubate for 10-15 minutes.
- Differentiation: Differentiate the stained sections in 85% propylene glycol for 3 minutes to remove excess stain.
- Washing: Rinse the slides again with distilled water.
- Counterstaining (Optional): A nuclear counterstain, such as Nuclear Fast Red, can be applied for 3 minutes to visualize cell nuclei.
- Mounting: Mount the coverslip with an aqueous mounting medium.

Expected Results:

- Lipids will be stained a deep blue color.
- If a counterstain is used, cell nuclei will be stained red.

Logical Relationships in Quality Control

The following diagram illustrates the logical workflow for the quality control of synthesized **Solvent Blue 59**.



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Caption: Quality control workflow for **Solvent Blue 59**.

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